

Spectroscopic Data of 5-Hydroxy-1-methoxyxanthone: A Technical Guide

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Compound of Interest

Compound Name: 5-Hydroxy-1-methoxyxanthone

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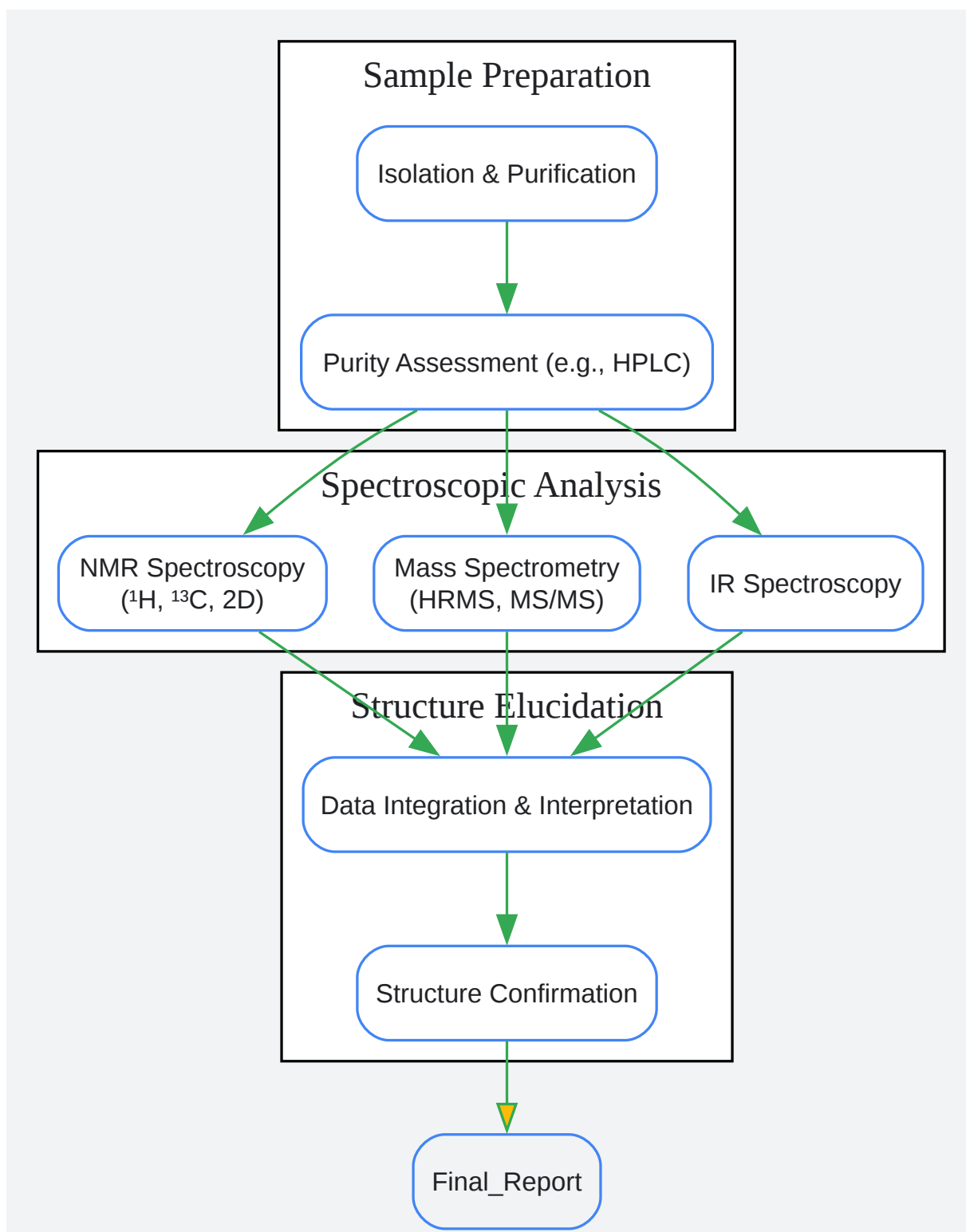
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **5-Hydroxy-1-methoxyxanthone**, a naturally occurring xanthone derivative. The information presented herein is essential for the identification, characterization, and quality control of this compound in research and drug development settings. This document outlines the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with detailed experimental protocols.

Chemical Structure

Figure 1: Chemical Structure of **5-Hydroxy-1-methoxyxanthone**.

5-Hydroxy-1-methoxyxanthone



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